

Application Notes and Protocols for Determining the Androgenic Potency of 5 β -Mestanolone

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Compound of Interest

Compound Name: 5 β -Mestanolone

Cat. No.: B156741

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Introduction

5 β -Mestanolone, also known as 17 α -methyl-5 β -androstan-17 β -ol-3-one, is a synthetic androstane steroid and an epimer of 5 α -Mestanolone (methyl-dihydrotestosterone). While 5 α -androstane steroids are typically potent androgens, the 5 β -isomers, due to their distinct A/B ring juncture, generally exhibit significantly reduced or no affinity for the androgen receptor (AR) and consequently lack androgenic activity. These application notes provide detailed protocols for cell-based assays to determine and confirm the androgenic potency of 5 β -Mestanolone, using its potent 5 α -epimer as a reference.

The primary methods described are the Androgen Receptor (AR) Competitive Binding Assay, to measure the direct interaction of the compound with the AR, and the AR-Mediated Reporter Gene Assay, to quantify the transcriptional activation of the receptor in a cellular context.

Data Presentation

The androgenic potential of a compound is typically quantified by its binding affinity to the androgen receptor (IC₅₀) and its ability to activate the receptor to induce gene expression (EC₅₀). While direct experimental data for 5 β -Mestanolone is scarce in publicly available literature, the data for the closely related and potent androgen, 5 α -Mestanolone, serves as a critical comparator.

Table 1: Relative Binding Affinity of 5 α -Mestanolone to the Androgen Receptor

Compound	Relative Binding Affinity (%) to Androgen Receptor (AR)
Androstanolone (DHT)	100
5 α -Mestanolone (17 α -Me-DHT)	100–125 ^[1]

This table indicates that 5 α -Mestanolone binds to the androgen receptor with a similar to slightly higher affinity than dihydrotestosterone (DHT), a potent endogenous androgen.

Table 2: Expected Androgenic Potency of 5 β -Mestanolone in Cell-Based Assays

Compound	Expected IC50 (AR Binding Assay)	Expected EC50 (AR Reporter Assay)	Rationale
5 β -Mestanolone	High (Low Affinity)	High or No Activity	5 β -reduced androgens are known to have a molecular shape that does not favor binding to the androgen receptor.
5 α -Mestanolone	Low (High Affinity)	Low (High Potency)	Serves as a positive control, expected to show high androgenic activity.

Mandatory Visualizations

Androgen Receptor Signaling Pathway

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References

- 1. Template:Relative affinities of anabolic steroids and related steroids - Wikipedia [en.wikipedia.org]
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